

1-Ethylpyrazole-4-boronic acid CAS number and molecular weight.

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Compound of Interest

Compound Name: 1-Ethylpyrazole-4-boronic acid

Cat. No.: B1589016

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An In-Depth Technical Guide to **1-Ethylpyrazole-4-boronic acid**: A Core Building Block for Modern Drug Discovery

For Researchers, Scientists, and Drug Development Professionals

Introduction

In the landscape of modern medicinal chemistry, the pyrazole scaffold stands out as a "privileged structure," a molecular framework that consistently appears in a wide array of pharmacologically active compounds.^{[1][2]} Its presence in numerous FDA-approved drugs—ranging from anti-inflammatory agents like celecoxib to anticoagulants like apixaban—underscores its importance in engaging biological targets and conferring favorable pharmacokinetic properties.^[1] The strategic functionalization of this heterocyclic core is therefore a cornerstone of drug design and development.

1-Ethylpyrazole-4-boronic acid (CAS: 847818-56-8) has emerged as an indispensable reagent for this purpose. As a versatile building block, it provides a direct and efficient route to introduce the 1-ethylpyrazole moiety into complex molecular architectures. This guide, written from the perspective of a senior application scientist, offers a comprehensive technical overview of its core properties, synthesis, and critical applications, with a detailed focus on its use in the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction—a foundational tool for modern synthetic chemists.

Compound Profile and Physicochemical Properties

Accurate characterization is the bedrock of reproducible science. The key identifiers and physical properties of **1-Ethylpyrazole-4-boronic acid** are summarized below.

Property	Value	Source(s)
CAS Number	847818-56-8	[3] [4] [5]
Molecular Formula	C ₅ H ₉ BN ₂ O ₂	[3] [4] [5]
Molecular Weight	139.95 g/mol	[3] [4] [5]
Synonyms	1-ethyl-1H-pyrazol-4-ylboronic acid	[3]
Physical Form	Solid	[3] [6]
Purity (Typical)	≥95%	[4] [5] [7]
Storage Conditions	Store in freezer (-20°C) under an inert atmosphere	[3] [6]

Strategic Synthesis of 1-Ethylpyrazole-4-boronic acid

Understanding the synthesis of a key reagent provides insight into potential impurities and handling requirements. A common and industrially relevant route to 1-alkylpyrazole-4-boronic acids and their more stable pinacol esters involves a three-step sequence starting from pyrazole itself.[\[8\]](#)

Step 1: Electrophilic Iodination

Pyrazole

 I_2, H_2O_2

4-Iodopyrazole

Step 2: N-Alkylation

4-Iodopyrazole

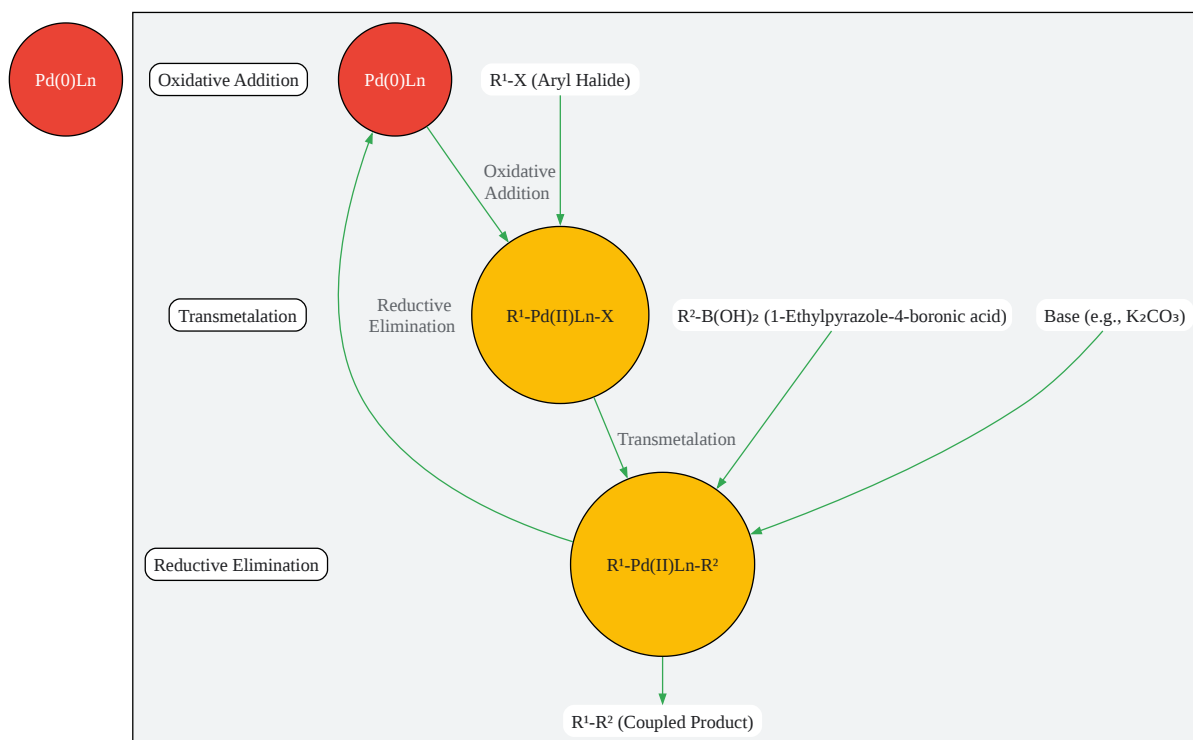
Haloethane (e.g., C_2H_5I)
Base

1-Ethyl-4-iodopyrazole

Step 3: Borylation

1-Ethyl-4-iodopyrazole

1. $i\text{-PrMgCl}$
2. $B(Oi\text{-Pr})_3$ or Pinacol diboron1-Ethylpyrazole-4-boronic acid
or Pinacol Ester



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References

- 1. Pyrazole; A Privileged Scaffold of Medicinal Chemistry: A Comprehensive Review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. A Comprehensive Review on Pyrazole and It's Pharmacological Properties [ijraset.com]
- 3. benchchem.com [benchchem.com]
- 4. nbinno.com [nbinno.com]
- 5. 1-Ethyl-1H-pyrazole-4-boronic acid - Amerigo Scientific [amerigoscientific.com]
- 6. 1-Ethylpyrazole-4-boronic Acid | 847818-56-8 [sigmaaldrich.com]
- 7. nbinno.com [nbinno.com]
- 8. CN103601749A - Synthetic method of 1-alkylpyrazole-4-boronic acid pinacol ester - Google Patents [patents.google.com]
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